

An In-depth Technical Guide to 2-Mercapto-4-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-Mercapto-4-methoxybenzoic acid
CAS No.:	80568-44-1
Cat. No.:	B8810602

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Abstract

This technical guide provides a comprehensive overview of **2-Mercapto-4-methoxybenzoic acid**, a sulfur-containing aromatic carboxylic acid. While this compound is a synthetically accessible molecule, its detailed characterization and application in drug development are not as extensively documented as its close structural analogs. This guide will therefore synthesize the available information on **2-Mercapto-4-methoxybenzoic acid**, including its chemical identity, physicochemical properties, and a detailed synthesis protocol. Furthermore, to provide a richer context for researchers and drug development professionals, we will explore the known biological activities and pharmaceutical applications of structurally related compounds, thereby highlighting the potential avenues for future investigation of the title compound.

Chemical Identity and Physicochemical Properties

2-Mercapto-4-methoxybenzoic acid is a substituted benzoic acid with both a mercapto (-SH) and a methoxy (-OCH₃) group attached to the benzene ring. The Chemical Abstracts Service (CAS) has assigned the number 95420-72-7 to this compound.^[1] It is important to note that

other CAS numbers may be erroneously associated with this structure in some databases; however, 95420-72-7 corresponds to a published synthesis.[1]

The presence of the carboxylic acid, the electron-donating methoxy group, and the nucleophilic mercapto group imparts a unique chemical reactivity to this molecule, making it an interesting, albeit under-explored, building block in medicinal chemistry.

Table 1: Physicochemical Properties of **2-Mercapto-4-methoxybenzoic Acid** and Related Compounds

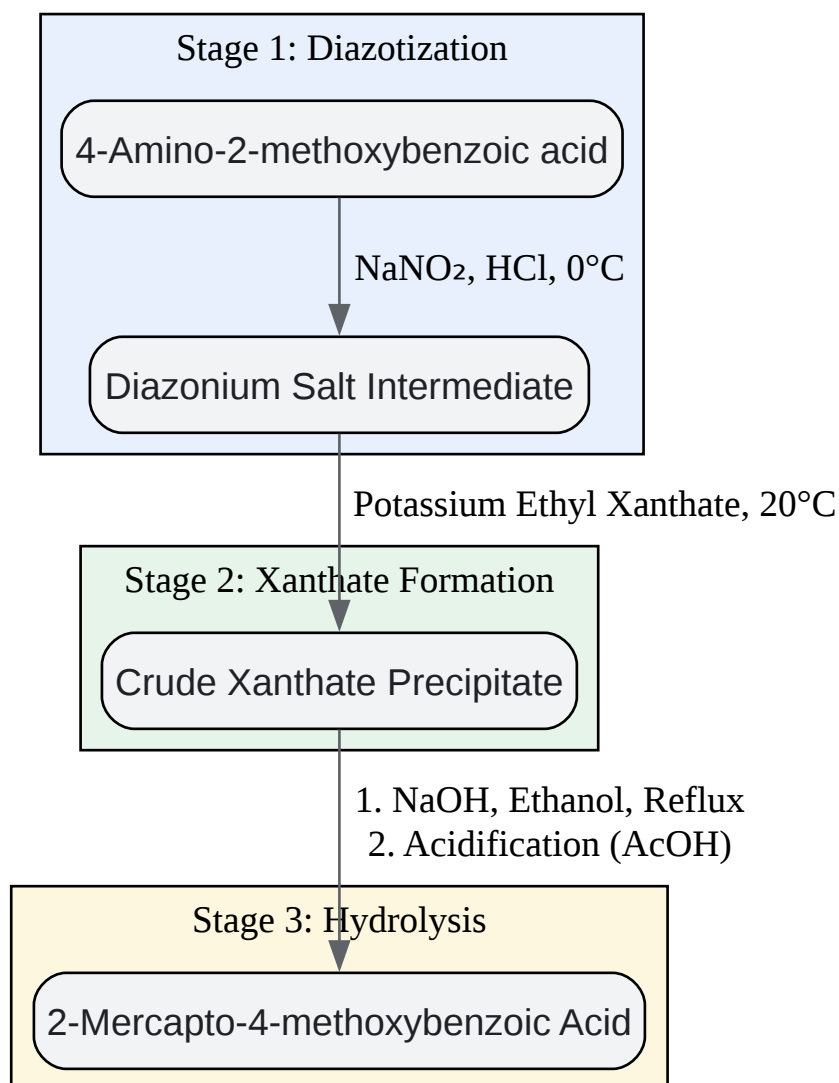
Property	2-Mercapto-4-methoxybenzoic Acid	4-Methoxybenzoic Acid (p-Anisic Acid)	2-Mercaptobenzoic Acid (Thiosalicylic Acid)
CAS Number	95420-72-7[1]	100-09-4[2]	147-93-3[3]
Molecular Formula	C ₈ H ₈ O ₃ S	C ₈ H ₈ O ₃ [2]	C ₇ H ₆ O ₂ S[3]
Molecular Weight	184.21 g/mol	152.15 g/mol [2]	154.19 g/mol [3]
Melting Point	96-97 °C[1]	182-185 °C[2]	164-167 °C
Appearance	Not specified, likely a solid	White crystalline powder	Yellow crystalline powder
Solubility	Not specified	Sparingly soluble in cold water, soluble in ethanol, ether, and boiling water	Slightly soluble in water, soluble in ethanol and ether

Synthesis of 2-Mercapto-4-methoxybenzoic Acid

The synthesis of **2-Mercapto-4-methoxybenzoic acid** can be achieved through a multi-step process starting from 4-amino-2-methoxybenzoic acid. This procedure involves a diazotization reaction, followed by the introduction of a xanthate group, which is subsequently hydrolyzed to yield the target mercaptan.

Synthetic Pathway Overview

The synthesis proceeds via a Sandmeyer-type reaction, a cornerstone of aromatic chemistry for the conversion of an amino group into a wide range of functionalities via a diazonium salt intermediate. The choice of potassium ethyl xanthate as the sulfur source is a well-established method for the introduction of a thiol group onto an aromatic ring. The final hydrolysis under basic conditions is a standard procedure to liberate the free thiol from its xanthate precursor.



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Caption: Synthetic workflow for **2-Mercapto-4-methoxybenzoic Acid**.

Detailed Experimental Protocol

This protocol is adapted from a published synthetic procedure.[1]

Materials:

- 4-amino-2-methoxybenzoic acid
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Potassium Ethyl Xanthate
- Sodium Hydroxide (NaOH)
- Ethanol
- 10% Acetic Acid (AcOH)
- Heptane
- Water
- Ice

Procedure:

- Diazotization:
 - In a suitable reaction vessel, dissolve 3.0 g (17.96 mmol) of 4-amino-2-methoxybenzoic acid in 7 mL of concentrated HCl.
 - Cool the solution to 0°C using an ice bath.
 - Slowly add a solution of 1.31 g (19.0 mmol) of NaNO₂ in 5 mL of water, maintaining the temperature at 0°C. Stir for a short period to ensure complete formation of the diazonium salt.
- Xanthate Formation:
 - To the resulting diazonium salt solution, add 2.8 g (20 mmol) of potassium ethyl xanthate.

- Allow the mixture to warm to 20°C and stir for 1 hour. A precipitate of the crude xanthate will form.
- Filter off the crude xanthate precipitate.
- Hydrolysis:
 - Dissolve the filtered precipitate in 25 mL of ethanol.
 - Add 1.4 g (35.0 mmol) of NaOH to the ethanolic solution.
 - Heat the mixture under reflux for 7 hours.
 - After the reflux period, remove the ethanol by distillation.
 - Acidify the dry residue with 10% acetic acid. The product will precipitate.
 - Filter off the solid product.
- Purification:
 - Extract the product with heptane.
 - Evaporation of the heptane will yield the final product, **2-Mercapto-4-methoxybenzoic acid**. The reported yield is 78%, with a melting point of 96-97°C.[1]

Potential Applications in Drug Development: A Comparative Outlook

While specific applications of **2-Mercapto-4-methoxybenzoic acid** in drug development are not widely reported, the functionalities present in the molecule suggest several potential areas of interest. By examining its structural analogs, we can infer its potential utility.

Role as a Synthetic Intermediate

Benzoic acid derivatives are fundamental building blocks in pharmaceutical synthesis. For example, 4-methoxybenzoic acid is a precursor in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Indomethacin.[4] The synthesis involves converting the carboxylic

acid to a hydrazine derivative, which is then used to construct the indole core of the drug.[4] It is plausible that **2-Mercapto-4-methoxybenzoic acid** could serve a similar role as a versatile intermediate for creating complex molecular scaffolds. The mercapto group offers a unique handle for further chemical modifications, such as S-alkylation or oxidation, which are not possible with 4-methoxybenzoic acid.

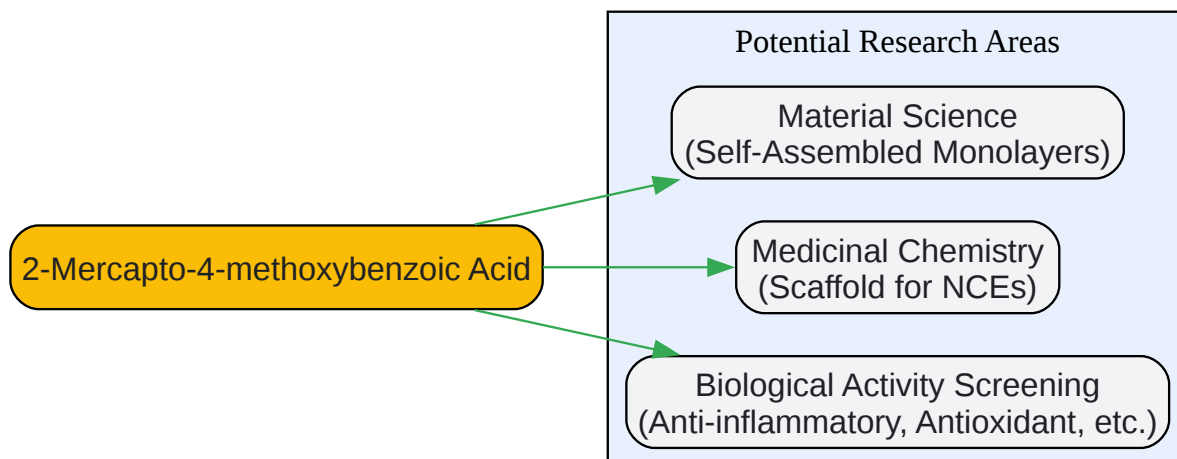
Potential Biological Activities

- **Anti-inflammatory and Antioxidant Properties:** The structural analog, 2-hydroxy-4-methoxybenzoic acid, has demonstrated hepatoprotective effects in animal models, which are attributed to its anti-inflammatory and antioxidant mechanisms.[5] It was shown to reduce levels of inflammatory cytokines such as TNF- α and IL-6.[5] The presence of a mercapto group in our title compound, a known antioxidant moiety, suggests that it too could possess significant antioxidant and anti-inflammatory properties.
- **Enzyme Inhibition:** Mercaptobenzoic acid derivatives have been investigated as enzyme inhibitors. For instance, various derivatives of 2-mercaptobenzothiazole have been shown to inhibit enzymes like monoamine oxidase and heat shock protein 90. While the core scaffold is different, this highlights the potential of the mercapto-aromatic acid motif to interact with enzymatic active sites.

Future Research Directions

The unique combination of functional groups in **2-Mercapto-4-methoxybenzoic acid** warrants further investigation by the scientific community. Key areas for future research include:

- **Exploration of Biological Activities:** A thorough screening of **2-Mercapto-4-methoxybenzoic acid** for various biological activities, including anti-inflammatory, antioxidant, anticancer, and antimicrobial properties, is a logical next step.
- **Medicinal Chemistry Campaigns:** The use of this compound as a scaffold for the synthesis of new chemical entities (NCEs) could lead to the discovery of novel therapeutic agents. The mercapto group can be used as a point of diversification to create a library of related compounds for structure-activity relationship (SAR) studies.
- **Material Science Applications:** Thiol-containing organic molecules can self-assemble on metal surfaces, suggesting potential applications in nanotechnology and material science.



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Caption: Potential avenues for future research on **2-Mercapto-4-methoxybenzoic Acid**.

Conclusion

2-Mercapto-4-methoxybenzoic acid is a readily synthesizable molecule with a unique chemical structure that suggests significant potential in both medicinal chemistry and material science. While its biological and pharmaceutical properties are currently under-documented, a comparative analysis with its structural analogs reveals promising avenues for future research. This guide provides the foundational knowledge of its chemical identity and synthesis, with the aim of encouraging further exploration into the applications of this intriguing compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Mercapto-4-methoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8810602/docs#an-in-depth-technical-guide-to-2-mercapto-4-methoxybenzoic-acid\]](https://www.benchchem.com/product/b8810602/docs#an-in-depth-technical-guide-to-2-mercapto-4-methoxybenzoic-acid)

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